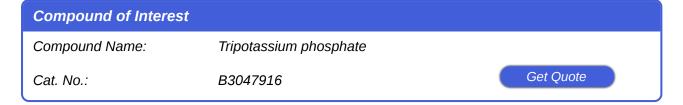


# molecular weight and formula of tripotassium phosphate

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# An In-depth Technical Guide to Tripotassium Phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tripotassium phosphate**, a versatile inorganic salt with significant applications across various scientific and industrial sectors, including pharmaceutical development.

### **Chemical Identity and Formula**

**Tripotassium phosphate**, also known as potassium phosphate tribasic, is a water-soluble salt with the chemical formula  $K_3PO_4$ .[1] Its IUPAC name is tripotassium; phosphate.[2] It is an ionic compound that completely dissociates in water into three potassium ions ( $K^+$ ) and one phosphate ion ( $PO_4^{3-}$ ).[3]

## **Physicochemical Properties**

**Tripotassium phosphate** is a white, odorless, and hygroscopic crystalline powder or granular solid.[1][4] It is highly soluble in water, with a solubility of 90 g/100 mL at 20°C, but is insoluble in ethanol.[1] A 1% aqueous solution of **tripotassium phosphate** is strongly alkaline, with a pH of approximately 11.5 to 12.3.[1][5]

Table 1: Quantitative Data for **Tripotassium Phosphate** 



Property	Value	References
Molecular Formula	K₃PO₄	[1][5]
Molar Mass	212.27 g/mol	[1][2][5]
Appearance	White deliquescent powder	[1]
Density	2.564 g/cm³ (at 17°C)	[1][5]
Melting Point	1,380 °C (2,520 °F; 1,650 K)	[1][5]
Solubility in Water	90 g/100 mL (at 20°C)	[1]
pH of 1% Aqueous Solution	11.5 - 12.3	[1][5]

# Experimental Protocols: Synthesis of Tripotassium Phosphate

**Tripotassium phosphate** is primarily produced through the neutralization reaction of phosphoric acid (H<sub>3</sub>PO<sub>4</sub>) with a potassium source, such as potassium hydroxide (KOH) or potassium carbonate (K<sub>2</sub>CO<sub>3</sub>).

### 3.1. Neutralization with Potassium Hydroxide

A common laboratory and industrial method involves the reaction of phosphoric acid with potassium hydroxide:

$$H_3PO_4 + 3KOH \rightarrow K_3PO_4 + 3H_2O[1]$$

### Experimental Procedure:

- A stoichiometric amount of potassium hydroxide is gradually added to a solution of phosphoric acid with constant stirring.
- The reaction is exothermic, and the temperature should be monitored and controlled.
- The resulting solution is then concentrated by evaporation to induce crystallization of tripotassium phosphate.



- The crystals are subsequently filtered, washed, and dried to obtain the final product.
- 3.2. Two-Step Method from Potassium Carbonate

For applications requiring higher purity, a two-step process can be employed, particularly when starting with less pure phosphoric acid.[6]

#### **Experimental Procedure:**

- Phosphoric acid is first partially neutralized with potassium carbonate to form dipotassium hydrogen phosphate (K<sub>2</sub>HPO<sub>4</sub>), which helps in precipitating impurities.
- The mixture is filtered to remove the precipitated impurities.
- The purified dipotassium hydrogen phosphate solution is then fully neutralized with potassium hydroxide to yield **tripotassium phosphate**.[6]
- The final product is isolated through crystallization, filtration, and drying.[6]

## **Applications in Research and Drug Development**

**Tripotassium phosphate**'s properties make it a valuable reagent and excipient in various scientific and pharmaceutical applications.

- Buffering Agent: Due to its strong alkalinity, it is used to adjust and maintain a high pH in solutions, which is critical for the stability and activity of certain pharmaceutical formulations.

  [7]
- Emulsifier and Stabilizer: It acts as an emulsifying agent in the preparation of various formulations, helping to create and maintain a uniform dispersion of immiscible liquids.[5][7]
   In dairy and other food products, it functions as a stabilizer.[4]
- Reagent in Organic Synthesis: In organic chemistry, anhydrous tripotassium phosphate serves as a non-nucleophilic base in various coupling reactions and as a catalyst.[1]
- Nutrient Source: In cell culture media and fermentation processes, it can serve as a source
  of potassium and phosphorus, essential nutrients for cell growth.[4]



 Water Treatment: It is utilized in water treatment processes to soften water by sequestering calcium and magnesium ions, thereby preventing scale formation.[4]

## Safety and Handling

**Tripotassium phosphate** is considered an irritant.[1] It can cause serious eye damage and respiratory irritation.[8][9][10] Therefore, appropriate personal protective equipment, including safety glasses and gloves, should be worn when handling the compound.[8] It should be stored in a dry, well-ventilated area in a tightly closed container due to its hygroscopic nature.[8]

## Visualization of Dissociation in Aqueous Solution

The following diagram illustrates the dissociation of **tripotassium phosphate** in water, a fundamental process for its function as a strong base and electrolyte.



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Caption: Dissociation of **tripotassium phosphate** in water.

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